

Application of Scutellarin B in Lung Cancer Research Models: Application Notes and Protocols

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Compound of Interest

Compound Name: *Scutebarbatine B*

Cat. No.: *B1632094*

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Introduction

Scutellarin B, a flavonoid glycoside primarily extracted from the traditional Chinese medicine *Erigeron breviscapus*, has demonstrated significant anti-tumor properties in various cancer types.^{[1][2][3]} In the context of lung cancer, particularly non-small cell lung cancer (NSCLC), Scutellarin B has emerged as a promising therapeutic agent.^{[1][2][4]} Research indicates that its mechanisms of action involve the induction of apoptosis and autophagy, as well as the inhibition of cell proliferation and tumor growth.^{[1][4][5]} These effects are mediated through the modulation of key signaling pathways, including the ERK1/2 and AKT/mTOR pathways.^{[1][2][4][6]}

These application notes provide a comprehensive overview of the use of Scutellarin B in lung cancer research models, detailing its effects on cancer cells and providing standardized protocols for its application in experimental settings.

Data Presentation

Table 1: In Vitro Efficacy of Scutellarin B on NSCLC Cell Lines

Cell Line	Assay	Concentration (µM)	Duration (hours)	Effect	Reference
A549	CCK-8	246.8 (IC50)	72	Inhibition of cell proliferation	[6]
H1975	CCK-8	120.0 (IC50)	72	Inhibition of cell proliferation	[6]
PC-9	MTT	0, 5, 10, 20, 40, 80, 160	24, 48	Dose and time-dependent inhibition of cell viability	[7]
H1975	MTT	0, 5, 10, 20, 40, 80, 160	24, 48	Dose and time-dependent inhibition of cell viability	[7]
PC-9	Flow Cytometry	160	48	Induction of apoptosis	[7]
H1975	Flow Cytometry	160	48	Induction of apoptosis	[7]
A549	CCK-8	0, 200, 400, 600	12, 24, 48	Dose and time-dependent inhibition of cell viability	[5]
A549	Colony Formation	0, 200, 400, 600	-	Suppression of colony formation	[5]
A549	Flow Cytometry	0, 200, 400, 600	24	G0/G1 phase cell cycle	[5]

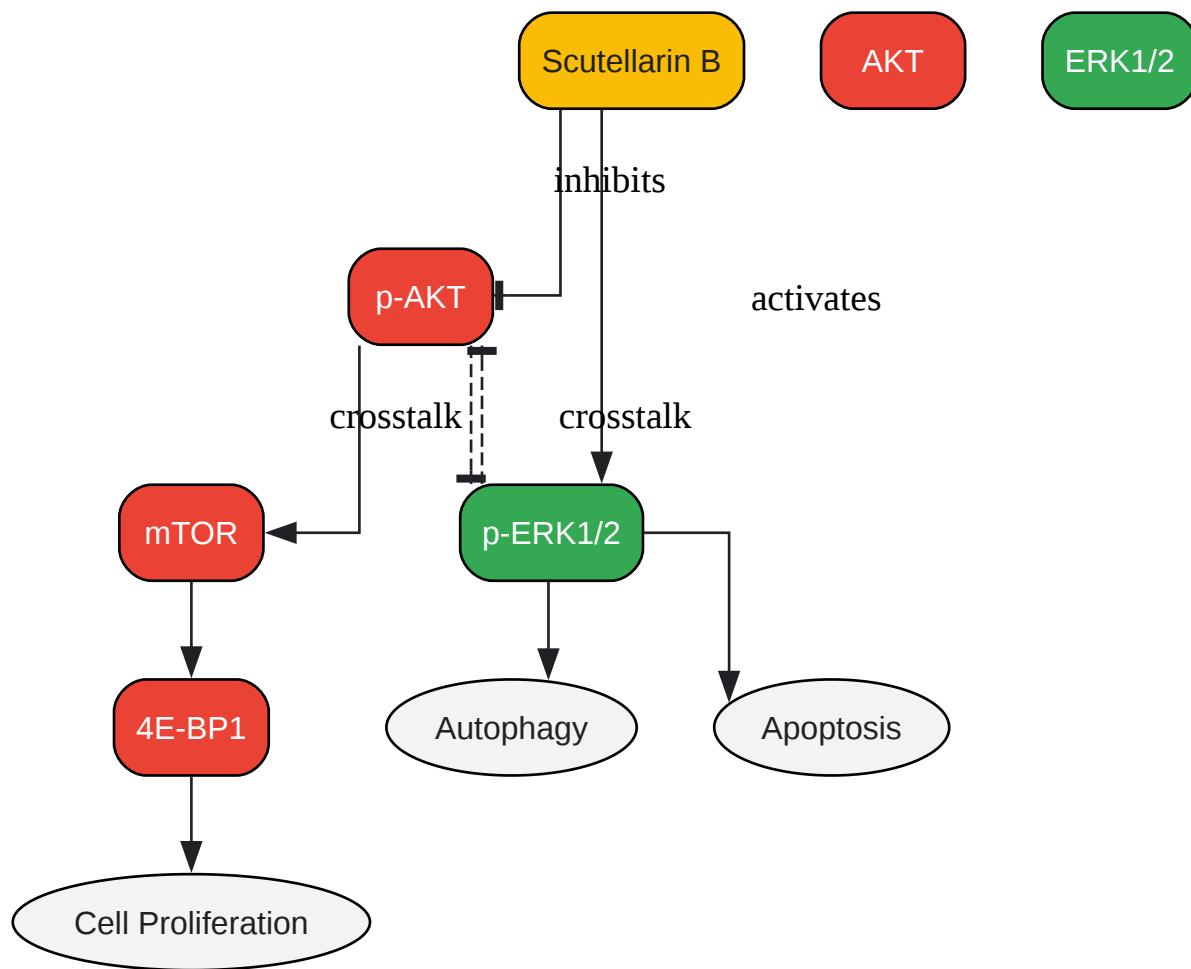
			arrest	
A549	Hoechst 33258	0, 200, 400, 600	-	Induction of apoptosis [5]

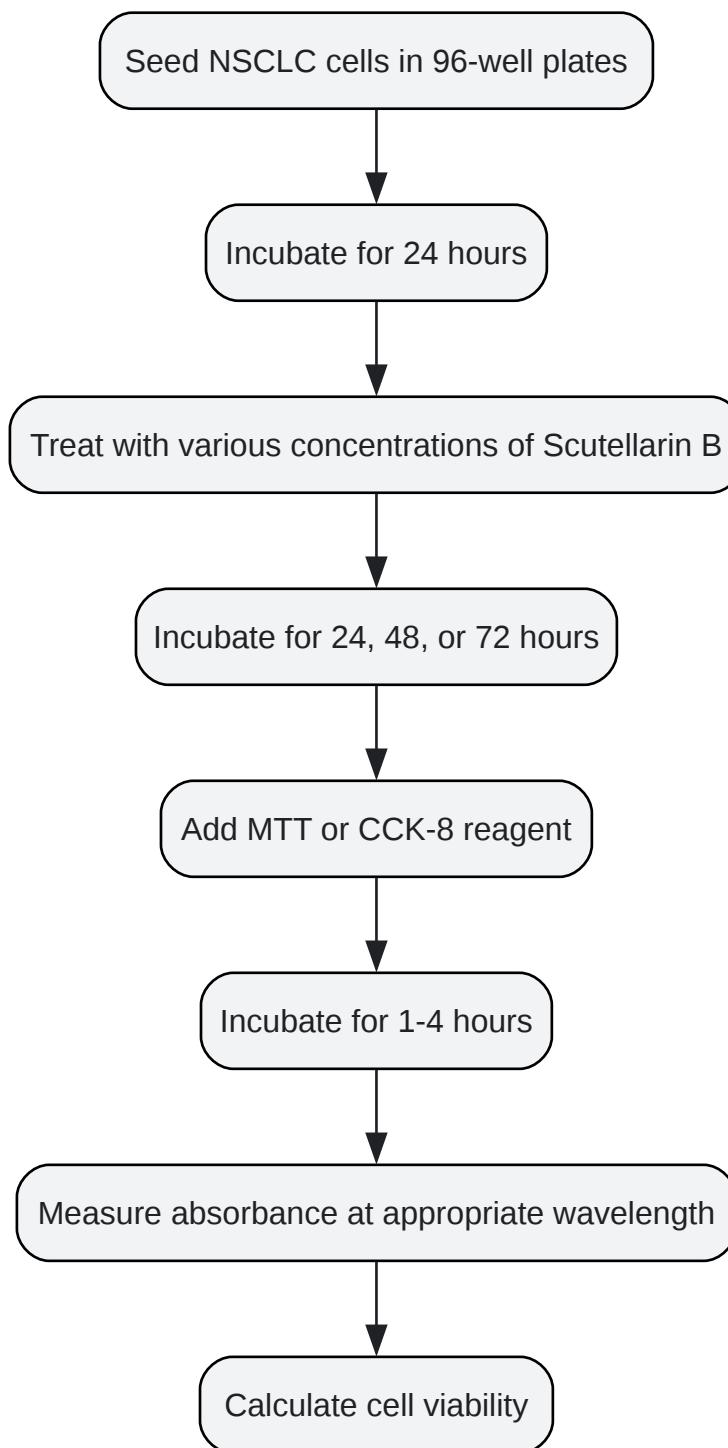
Table 2: In Vivo Efficacy of Scutellarin B in NSCLC Xenograft Models

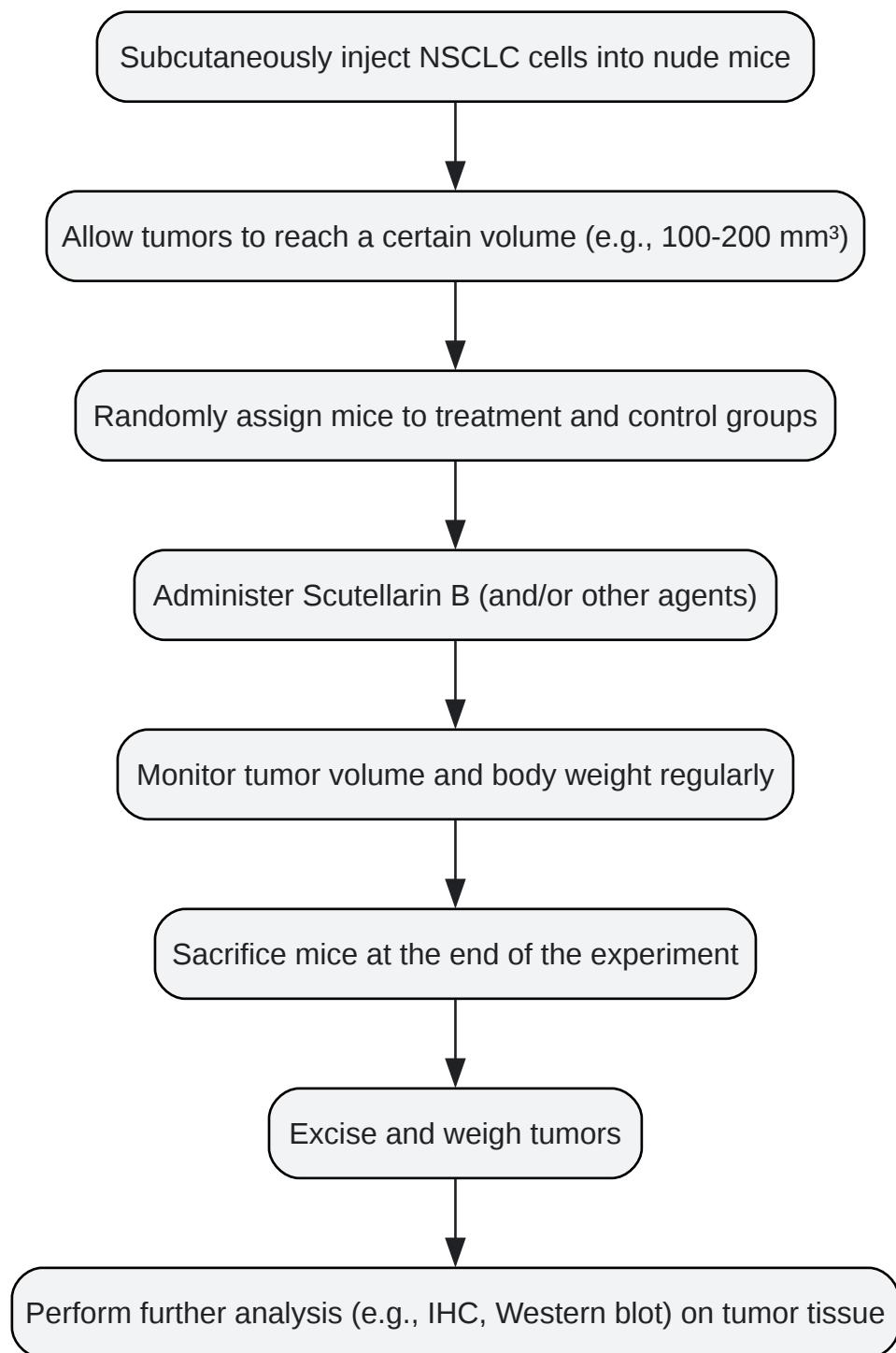
Animal Model	Cell Line	Treatment	Duration	Effect	Reference
BALB/c nude mice	H1975-Luciferase	Scutellarin B	-	Significant reduction in tumor growth	[4]
Nude mice	A549	Scutellarin B + ¹²⁵ I	-	More obvious suppression of tumor growth compared to single treatment	[6]

Signaling Pathways

Scutellarin B exerts its anti-cancer effects in NSCLC by modulating critical signaling pathways that regulate cell survival, proliferation, and death.







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